

# Molecular weight and formula of 4-Fluoro-3-methylbenzyl bromide

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## Compound of Interest

Compound Name: 4-Fluoro-3-methylbenzyl bromide

Cat. No.: B1303405

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## An In-depth Technical Guide to 4-Fluoro-3-methylbenzyl bromide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **4-Fluoro-3-methylbenzyl bromide**, a key reagent in various synthetic applications within the pharmaceutical and agrochemical industries.

## Chemical Properties and Identification

**4-Fluoro-3-methylbenzyl bromide** is a halogenated aromatic compound. Its reactivity is primarily centered around the benzylic bromide, making it a versatile alkylating agent for introducing the 4-fluoro-3-methylbenzyl moiety into a wide range of molecules.

A summary of its key quantitative data is presented in the table below for easy reference and comparison.

Identifier	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrF	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	203.06 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	261951-70-6	<a href="#">[1]</a>

## Chemical Structure

The molecular structure of **4-Fluoro-3-methylbenzyl bromide** consists of a benzene ring substituted with a fluorine atom at the fourth position, a methyl group at the third position, and a bromomethyl group at the first position.

Figure 1: Chemical structure of **4-Fluoro-3-methylbenzyl bromide**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and application of **4-Fluoro-3-methylbenzyl bromide** are highly dependent on the specific reaction and desired product. Researchers should refer to relevant scientific literature and established synthetic methodologies for specific procedural details. Standard laboratory safety protocols should be strictly adhered to when handling this compound, including the use of personal protective equipment and working in a well-ventilated fume hood.

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## References

- 1. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 2. scbt.com [scbt.com]
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